

# Comparing alpha spectrometry and ICP-MS for Thorium-230 analysis

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## Compound of Interest

Compound Name: Thorium-230

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An in-depth comparison of Alpha Spectrometry and Inductively Coupled Plasma Mass Spectrometry (ICP-MS) for the analysis of **Thorium-230** is crucial for researchers, scientists, and drug development professionals. This guide provides an objective evaluation of both techniques, supported by experimental data, to aid in the selection of the most appropriate method for specific analytical needs.

## Introduction to Thorium-230 Analysis

**Thorium-230** ( $^{230}\text{Th}$ ), a naturally occurring radionuclide in the uranium-238 decay chain, is of significant interest in various scientific fields, including environmental monitoring, geochronology, and nuclear safeguards. Accurate and precise measurement of  $^{230}\text{Th}$  is essential for these applications. Two of the most common analytical techniques employed for this purpose are alpha spectrometry and inductively coupled plasma mass spectrometry (ICP-MS). This guide will compare these two methods based on their principles, performance characteristics, and practical considerations.

## Principles of Each Technique

### Alpha Spectrometry

Alpha spectrometry is a radiometric technique that measures the energy of alpha particles emitted by radioactive nuclei.<sup>[1]</sup> Each alpha-emitting radionuclide has a characteristic alpha particle energy, allowing for its identification and quantification. For **Thorium-230** analysis, the sample is first purified and then deposited as a thin layer on a detector, a process known as

source preparation. The detector, typically a silicon semiconductor, measures the energy of the emitted alpha particles. The activity of  $^{230}\text{Th}$  is determined by counting the number of alpha particles detected at its specific energy over a known period.

## Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

Inductively Coupled Plasma Mass Spectrometry (ICP-MS) is an elemental and isotopic analysis technique. A liquid sample is introduced into a high-temperature argon plasma, which atomizes and ionizes the sample. The resulting ions are then guided into a mass spectrometer, which separates them based on their mass-to-charge ratio. For  $^{230}\text{Th}$  analysis, the mass spectrometer is set to detect ions with a mass-to-charge ratio of 230. The concentration of  $^{230}\text{Th}$  is determined by the intensity of the signal at this specific mass.

## Quantitative Performance Comparison

The selection of an analytical technique is often driven by its performance characteristics. The following table summarizes the key quantitative metrics for alpha spectrometry and ICP-MS in the context of **Thorium-230** analysis.

Performance Metric	Alpha Spectrometry	ICP-MS
Detection Limit	0.75 - 1.5 mBq·L <sup>-1</sup> <a href="#">[2]</a>	0.02 fg·mL <sup>-1</sup> <a href="#">[3]</a>
Precision (RSD)	5 - 10%	< 2% for $^{232}/^{230}$ ratio <a href="#">[4]</a>
Accuracy	High, dependent on tracer and source prep	High, validated with reference materials <a href="#">[3]</a>
Sample Throughput	Low (long counting times)	High (short analysis times) <a href="#">[4]</a>
Cost per Sample	Lower instrument cost, higher labor cost	Higher instrument cost, lower labor cost <a href="#">[5]</a>
Interferences	Spectral overlap from other alpha emitters	Isobaric and polyatomic interferences

## Experimental Workflows

The experimental workflows for both techniques involve several critical steps, from sample preparation to data analysis.

## Alpha Spectrometry Workflow



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Alpha Spectrometry Experimental Workflow for **Thorium-230** Analysis.

## ICP-MS Workflow



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ICP-MS Experimental Workflow for **Thorium-230** Analysis.

## Detailed Experimental Protocols

### Alpha Spectrometry Protocol for Water Samples

This protocol is a summary of a common procedure for the determination of Thorium isotopes in water.[2]

- **Sample Collection and Preservation:** Collect a 1 to 10-liter water sample and acidify with nitric acid to a pH of approximately 1.

- **Tracer Addition:** Add a known activity of a tracer isotope, such as  $^{229}\text{Th}$  or  $^{234}\text{Th}$ , to the sample to determine the chemical yield of the separation process.
- **Co-precipitation:** Add yttrium chloride to the sample and precipitate yttrium fluoride ( $\text{YF}_3$ ) by adding hydrofluoric acid. Thorium isotopes will co-precipitate with the  $\text{YF}_3$ .
- **Dissolution and Purification:** Dissolve the precipitate in a mixture of nitric and boric acids. Purify the thorium from other elements using anion exchange chromatography.
- **Electrodeposition:** Electrodeposit the purified thorium onto a stainless-steel disc to create a thin, uniform alpha source.
- **Alpha Spectrometry Measurement:** Place the disc in a vacuum chamber with a silicon detector and count for a sufficient time (e.g., 24-72 hours) to achieve the desired statistical precision.
- **Data Analysis:** Determine the activity of  $^{230}\text{Th}$  by integrating the counts in the corresponding peak in the alpha spectrum, correcting for background, detector efficiency, and the chemical yield determined from the tracer.

## ICP-MS Protocol for Water Samples

The following is a generalized protocol for the analysis of **Thorium-230** in water samples by ICP-MS.

- **Sample Collection and Preservation:** Collect the water sample and acidify with nitric acid to prevent the adsorption of thorium onto the container walls.
- **Internal Standard Addition:** Add a known concentration of an internal standard (e.g.,  $^{209}\text{Bi}$  or  $^{115}\text{In}$ ) to the sample to correct for instrumental drift and matrix effects.
- **Sample Digestion (if necessary):** If the sample contains suspended solids, a digestion step using a mixture of strong acids (e.g., nitric and hydrochloric acid) may be required to bring all the thorium into solution.
- **Dilution:** Dilute the sample with deionized water to a suitable concentration range for the ICP-MS instrument.

- **Instrument Calibration:** Calibrate the ICP-MS instrument using a series of standard solutions containing known concentrations of  $^{230}\text{Th}$ .
- **Sample Analysis:** Introduce the prepared sample into the ICP-MS. The instrument will measure the ion intensity at  $m/z$  230.
- **Data Analysis:** Calculate the concentration of  $^{230}\text{Th}$  in the original sample based on the measured intensity, the calibration curve, and the dilution factor.

## Interferences

### Alpha Spectrometry Interferences

The primary interference in alpha spectrometry is the presence of other alpha-emitting radionuclides with similar alpha particle energies to  $^{230}\text{Th}$  (4.687 MeV). For instance, the alpha energy of  $^{229}\text{Th}$  (with multiple peaks around 4.8-4.9 MeV) can overlap with the lower energy tail of the  $^{230}\text{Th}$  peak, especially if the source is not ideally thin.<sup>[6]</sup> Therefore, effective chemical separation is crucial to remove interfering nuclides.

### ICP-MS Interferences

ICP-MS is susceptible to isobaric and polyatomic interferences.

- **Isobaric Interference:** This occurs when another isotope has the same nominal mass as the analyte. For  $^{230}\text{Th}$ , there are no stable isotopes of other elements at this mass, so direct isobaric interference is not a major concern.
- **Polyatomic (or Molecular) Interference:** These interferences are formed in the plasma from the sample matrix and the argon gas. For example, the presence of lead in the sample could potentially form polyatomic ions like  $^{206}\text{Pb}^{40}\text{Ar}^+$ , which would have a mass-to-charge ratio close to 230. However, modern ICP-MS instruments with collision/reaction cells can effectively mitigate these interferences.<sup>[7]</sup>

## Summary and Recommendations

Both alpha spectrometry and ICP-MS are powerful techniques for the analysis of **Thorium-230**. The choice between them depends on the specific requirements of the application.

- Alpha Spectrometry is a well-established and relatively low-cost technique that provides excellent sensitivity.[8] However, it is a time-consuming method with low sample throughput due to the extensive sample preparation and long counting times. It is best suited for applications where high accuracy is required for a small number of samples, and where the laboratory infrastructure for radiochemical separations is available.
- ICP-MS offers significantly higher sample throughput and comparable or even better detection limits than alpha spectrometry.[3][4] The sample preparation is generally simpler and faster.[4] While the initial instrument cost is higher, the cost per sample can be lower for large batches of samples.[5] ICP-MS is the preferred method for routine analysis of a large number of samples and for applications where rapid turnaround times are critical.

In conclusion, for researchers and professionals in drug development who may require high-throughput screening or routine monitoring, ICP-MS is generally the more advantageous technique for **Thorium-230** analysis. Its speed, sensitivity, and automation capabilities outweigh the higher initial investment. Alpha spectrometry remains a valuable tool for specialized applications requiring the highest accuracy and for laboratories with existing radiochemical expertise.

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